

A Comparative Analysis of Enzymatic Casein Hydrolysates: Unlocking Bioactive Potential

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Casein hydrolysate

Cat. No.: B15572845

[Get Quote](#)

For researchers, scientists, and drug development professionals, the selection of an appropriate enzymatic **casein hydrolysate** is a critical step in the development of functional foods and pharmaceuticals. The choice of enzyme dictates the cleavage of specific peptide bonds within the casein protein, resulting in a unique profile of bioactive peptides with varying functional properties. This guide provides an objective comparison of **casein hydrolysates** produced by different enzymes, supported by experimental data on their bioactivities and physicochemical characteristics.

This analysis focuses on the hydrolysates generated by some of the most commonly used food-grade proteases: Alcalase, Flavourzyme, Trypsin, and Pepsin. Key performance indicators such as the degree of hydrolysis (DH), antioxidant capacity, and angiotensin-converting enzyme (ACE) inhibitory activity are compared to guide researchers in selecting the optimal hydrolysate for their specific application.

Comparative Performance of Casein Hydrolysates

The functional properties of **casein hydrolysates** are intrinsically linked to the specificity of the enzyme used in their production. The extent of protein degradation, measured as the degree of

hydrolysis, and the resulting peptide profile, including molecular weight distribution, are crucial determinants of bioactivity.

Degree of Hydrolysis (DH)

The degree of hydrolysis indicates the percentage of cleaved peptide bonds. A higher DH generally corresponds to a greater number of smaller peptides. As shown in Table 1, different enzymes exhibit varying efficiencies in hydrolyzing casein. Alcalase and Proteinase K tend to yield a higher DH compared to Flavourzyme and Papain[1]. The sequential use of enzymes, such as Alcalase followed by Flavourzyme, can lead to a significantly higher DH and enhanced antioxidant activity compared to individual enzyme treatments[2].

Enzyme	Degree of Hydrolysis (%)	Reference
Alcalase	>10	[1]
Flavourzyme	<5	[1]
Trypsin	>10	[1]
Proteinase K	>10	
Papain	<5	
Alcalase followed by Flavourzyme	37.5	

Table 1: Comparative Degree of Hydrolysis (DH) of Casein by Different Enzymes.

Antioxidant Activity

Casein hydrolysates are a rich source of antioxidant peptides that can scavenge free radicals and chelate pro-oxidative metals. The antioxidant potential of these hydrolysates is influenced by the enzyme used for their generation. Table 2 summarizes the antioxidant activities of **casein hydrolysates** produced by different enzymes, as measured by DPPH radical scavenging and superoxide radical scavenging assays. Hydrolysates produced by Alcalase and papain have demonstrated high DPPH radical scavenging activity. Flavourzyme, a combination of endo- and exopeptidases, is also known to produce hydrolysates with significant antioxidant properties. The combination of Alcalase and Flavourzyme has been

shown to yield hydrolysates with significantly higher antioxidant activity than those produced by either enzyme alone.

Enzyme	DPPH Radical Scavenging Activity (%)	Superoxide Radical Scavenging Activity (%)	Reference
Alcalase	High	37.51	
Flavourzyme	Lower	28.53	
Trypsin	Lower	30.06	
Proteinase K	Lower	31.18	
Papain	High	35.96	
Alcalase + Flavourzyme	72.7 mM TEAC*	-	

*TEAC: Trolox Equivalent Antioxidant Capacity.

Table 2: Comparative Antioxidant Activities of **Casein Hydrolysates**.

Antihypertensive Activity (ACE Inhibition)

Certain peptides derived from casein can inhibit the angiotensin-converting enzyme (ACE), a key enzyme in the regulation of blood pressure. This ACE-inhibitory activity makes **casein hydrolysates** promising ingredients for antihypertensive functional foods and pharmaceuticals. The effectiveness of different enzymes in generating ACE-inhibitory peptides varies. As indicated in Table 3, some studies have shown that hydrolysates prepared with Alcalase exhibit strong ACE-inhibitory activity. Flavourzyme and Neutrase have also been used to produce **casein hydrolysates** with significant ACE-inhibitory potential, with the source of casein (e.g., cow, goat, sheep) also influencing the activity.

Enzyme	ACE-Inhibitory Activity (IC ₅₀ µg/mL or % inhibition)	Reference
Alcalase	High	
Flavourzyme	-	
Trypsin	-	
Pepsin	-	
Neutrase	High (% inhibition)	
Flavourzyme (Goat Casein)	High (% inhibition)	

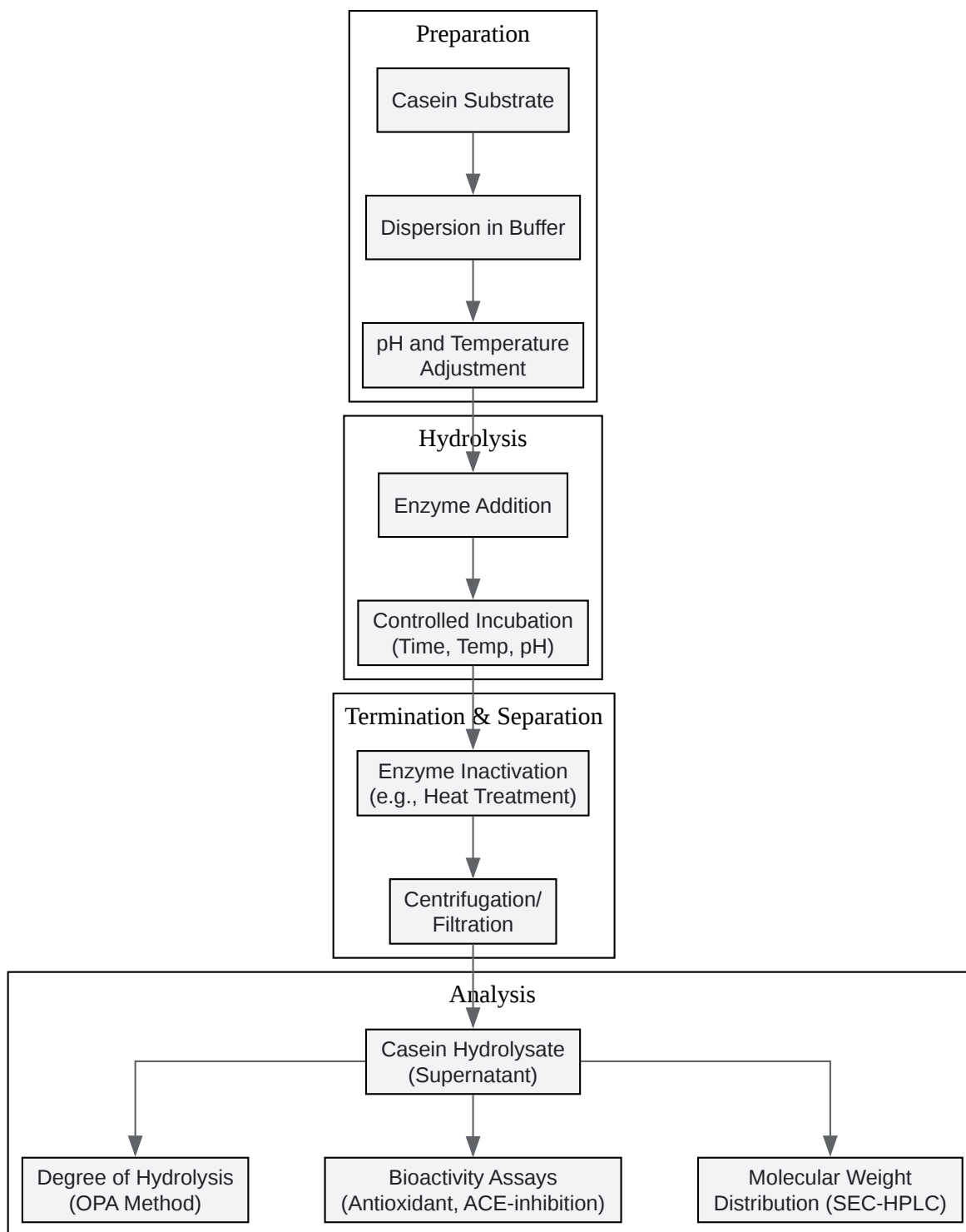
Table 3: Comparative ACE-Inhibitory Activity of **Casein Hydrolysates**. (Note: Direct comparative IC₅₀ values across multiple studies are challenging to consolidate due to variations in experimental conditions. The table indicates general trends observed in the literature.)

Molecular Weight Distribution

The molecular weight profile of the peptides in a hydrolysate is a critical factor influencing its bioactivity and functional properties. Lower molecular weight peptides are often associated with higher antioxidant and ACE-inhibitory activities. Size exclusion chromatography (SEC-HPLC) is commonly used to determine the molecular weight distribution. For instance, sequential hydrolysis with Alcalase and Flavourzyme has been shown to produce a higher proportion of peptides with a molecular weight below 0.5 kDa compared to treatment with Alcalase alone. Hydrolysates produced by Flavourzyme and Neutrase also show a significant reduction in the molecular weight of peptides compared to untreated casein.

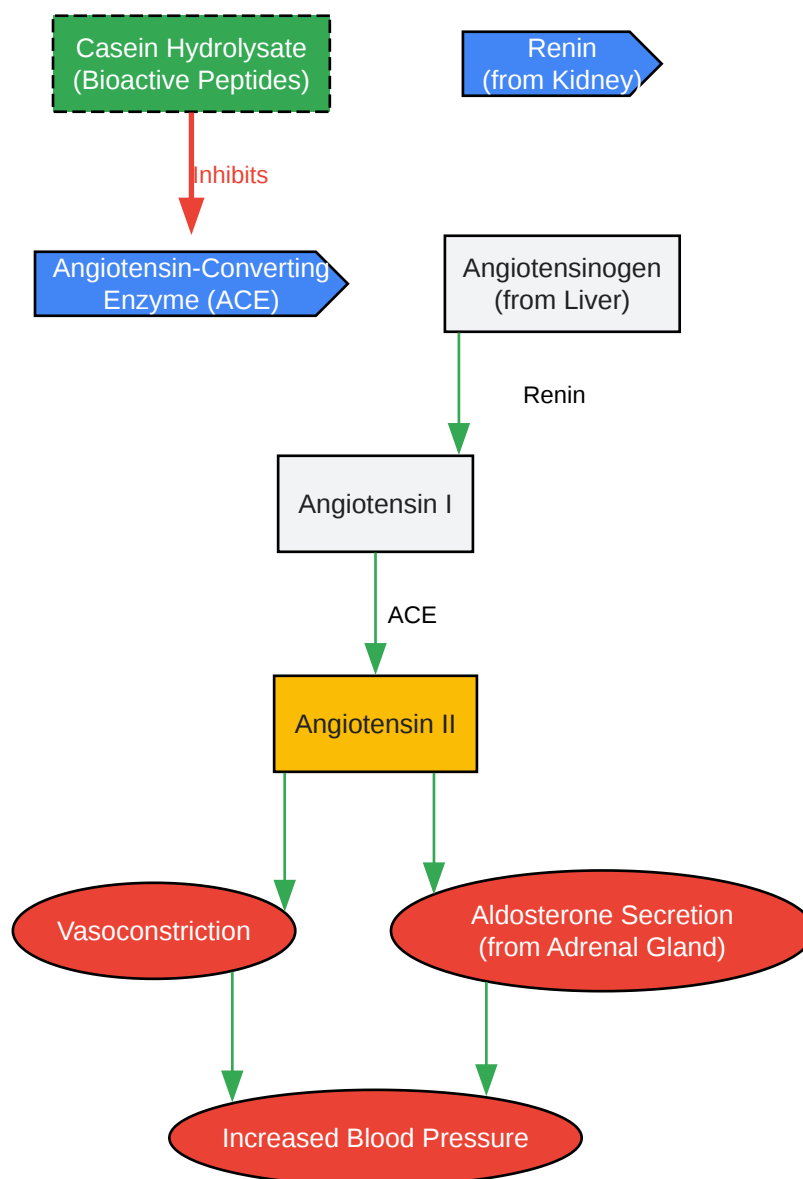
Visualizing the Processes

To better understand the experimental workflow and the mechanism of action of antihypertensive peptides, the following diagrams are provided.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the production and analysis of enzymatic **casein hydrolysates**.



[Click to download full resolution via product page](#)

Caption: The Renin-Angiotensin-Aldosterone System (RAAS) and the inhibitory action of **casein hydrolysates**.

Experimental Protocols

Detailed and standardized methodologies are crucial for the reproducible and comparative assessment of **casein hydrolysates**. The following are protocols for key analytical methods

cited in this guide.

Determination of Degree of Hydrolysis (DH) using the OPA Method

The o-phthaldialdehyde (OPA) method is a rapid and sensitive spectrophotometric assay for the determination of primary amino groups, which are liberated during protein hydrolysis.

Reagents:

- OPA Reagent: Dissolve 7.620 g of di-sodium tetraborate decahydrate and 200 mg of sodium dodecyl sulfate (SDS) in 150 mL of deionized water. Dissolve 160 mg of o-phthaldialdehyde (97%) in 4 mL of ethanol and quantitatively transfer to the borate-SDS solution. Add 176 mg of dithiothreitol (DTT) and bring the final volume to 200 mL with deionized water.
- Serine Standard: Prepare a standard solution of serine in deionized water (e.g., 0.9516 meqv/L).
- Sample Solution: Dissolve a known weight of the **casein hydrolysate** in deionized water to achieve a suitable concentration.

Procedure:

- Pipette 3 mL of the OPA reagent into test tubes.
- Add 400 µL of the sample solution, serine standard, or deionized water (for the blank) to the respective test tubes.
- Mix thoroughly and allow the reaction to proceed for 2 minutes at room temperature.
- Measure the absorbance at 340 nm against the blank.
- Calculate the DH using the following formulas:
 - $\text{serine-NH}_2 = (\text{Abs_sample} - \text{Abs_blank}) / (\text{Abs_standard} - \text{Abs_blank}) * 0.9516 \text{ meqv/L} * (0.1 * 100) / (X * P)$
 - Where X = mass of sample in grams, and P = protein percentage in the sample.

- $h = (\text{serine-NH}_2 - \beta) / \alpha$
 - α and β are constants determined for the specific protein (for casein, $\alpha = 1.00$ and $\beta = 0.40$).
- $DH (\%) = (h / h_{\text{tot}}) * 100$
 - h_{tot} is the total number of peptide bonds in the protein (for casein, $h_{\text{tot}} = 8.2 \text{ meq/g}$).

DPPH Radical Scavenging Activity Assay

This assay measures the ability of the hydrolysate to donate hydrogen atoms or electrons to neutralize the stable DPPH radical.

Reagents:

- DPPH Solution: Prepare a 0.1 mM solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH) in methanol or ethanol.
- Sample Solutions: Prepare various concentrations of the **casein hydrolysate** in a suitable solvent.
- Positive Control: A known antioxidant such as ascorbic acid or Trolox.

Procedure:

- Add 1.0 mL of the sample solution to 1.0 mL of the DPPH solution.
- Mix and incubate in the dark at room temperature for 30 minutes.
- Measure the absorbance at 517 nm against a blank (1.0 mL of solvent + 1.0 mL of DPPH solution).
- The control is 1.0 mL of solvent mixed with 1.0 mL of the sample solvent.
- Calculate the scavenging activity using the following formula:
 - $\text{Scavenging Activity (\%)} = [(Abs_{\text{control}} - Abs_{\text{sample}}) / Abs_{\text{control}}] * 100$

Angiotensin-Converting Enzyme (ACE) Inhibitory Activity Assay

This assay determines the ability of the hydrolysate to inhibit the activity of ACE, typically by measuring the formation of hippuric acid from the substrate hippuryl-L-histidyl-L-leucine (HHL).

Reagents:

- ACE from rabbit lung
- Hippuryl-L-histidyl-L-leucine (HHL)
- Borate buffer
- 1 M HCl
- Ethyl acetate

Procedure:

- Pre-incubate a mixture of 20 μ L of the sample solution (**casein hydrolysate**) and 30 μ L of ACE solution (in borate buffer) for 10 minutes at 37°C.
- Initiate the reaction by adding 50 μ L of HHL solution (in borate buffer).
- Incubate the mixture for 60 minutes at 37°C.
- Stop the reaction by adding 250 μ L of 1 M HCl.
- Extract the hippuric acid (HA) formed with 1.5 mL of ethyl acetate.
- Centrifuge the mixture and transfer the upper ethyl acetate layer to a new tube.
- Evaporate the ethyl acetate under vacuum.
- Re-dissolve the residue in 1 mL of deionized water.
- Measure the absorbance at 228 nm.

- The control is run without the inhibitor.
- Calculate the ACE inhibition using the following formula:
 - $\text{ACE Inhibition (\%)} = [(\text{Abs_control} - \text{Abs_sample}) / \text{Abs_control}] * 100$

Conclusion

The enzymatic hydrolysis of casein is a powerful tool for the generation of bioactive peptides with diverse health-promoting properties. The choice of enzyme is a critical parameter that significantly influences the degree of hydrolysis, molecular weight profile, and the resulting antioxidant and antihypertensive activities of the hydrolysates. Alcalase and sequential treatments involving Alcalase and Flavourzyme appear to be highly effective in producing hydrolysates with potent bioactivities. This guide provides a framework for the comparative evaluation of different enzymatic **casein hydrolysates**, enabling researchers to make informed decisions in the development of novel functional ingredients and therapeutic agents. Further research focusing on the in vivo efficacy and safety of these hydrolysates is essential for their successful translation to commercial applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. saiapm.ulbsibiu.ro [saiapm.ulbsibiu.ro]
- 2. Impact of sequential enzymatic hydrolysis on antioxidant activity and peptide profile of casein hydrolysate - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [A Comparative Analysis of Enzymatic Casein Hydrolysates: Unlocking Bioactive Potential]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15572845/docs#a-comparative-analysis-of-enzymatic-casein-hydrolysates-unlocking-bioactive-potential>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)